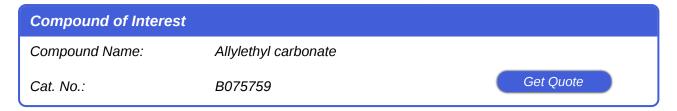


# An In-depth Technical Guide to Allyl Ethyl Carbonate: Properties, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Allyl ethyl carbonate is a versatile organic compound with applications spanning organic synthesis and materials science. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and key reactions, and an exploration of its applications, particularly in palladium-catalyzed allylic alkylations and as an electrolyte additive in lithium-ion batteries. The information is structured to be a valuable resource for researchers, scientists, and professionals in drug development and related fields.

## **Physical and Chemical Properties**

Allyl ethyl carbonate is a colorless liquid with a characteristic odor. Its fundamental physical and chemical properties are summarized in the table below, compiled from various chemical suppliers and databases.[1][2][3][4]



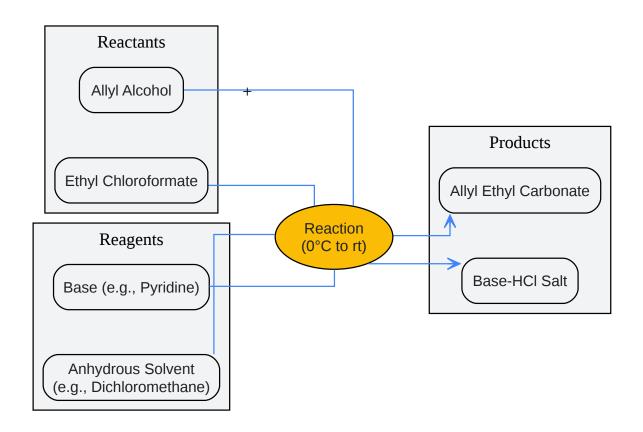
Property	Value	Reference(s)
Molecular Formula	С6Н10О3	[2][4]
Molecular Weight	130.14 g/mol	[2][4]
CAS Number	1469-70-1	[2][4]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	149 °C	
Density	0.99 g/cm <sup>3</sup>	N/A
Refractive Index (n20/D)	1.4070 - 1.4090	N/A
Flash Point	46 °C	
Purity	>97.0% (GC)	[3]
Storage Temperature	2-8°C, stored under nitrogen	[2]
Solubility	Soluble in organic solvents.	N/A

# **Experimental Protocols**Synthesis of Allyl Ethyl Carbonate

The synthesis of allyl ethyl carbonate can be achieved through the reaction of allyl alcohol with ethyl chloroformate in the presence of a base to neutralize the hydrochloric acid byproduct. While a specific detailed protocol for this exact synthesis is not readily available in the searched literature, a general and plausible experimental procedure can be derived from analogous syntheses of other carbonates.[5]

Reaction Scheme:





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Caption: Synthesis of Allyl Ethyl Carbonate.

#### Materials:

- Allyl alcohol
- Ethyl chloroformate
- Anhydrous pyridine (or other suitable base)
- Anhydrous dichloromethane (or other suitable inert solvent)
- · Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and stir bar



Ice bath

#### Procedure:

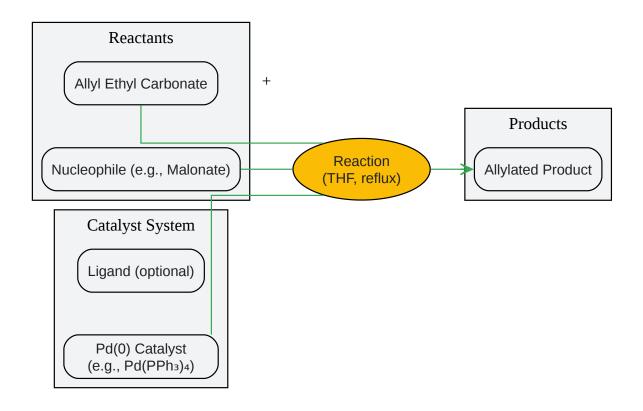
- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a
  dropping funnel, and a nitrogen inlet, add allyl alcohol and anhydrous dichloromethane.
- Cool the flask to 0°C in an ice bath.
- Add anhydrous pyridine to the flask.
- Slowly add ethyl chloroformate dropwise from the dropping funnel to the stirred solution over a period of 30-60 minutes, maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with dilute hydrochloric acid (to remove excess pyridine), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by fractional distillation under reduced pressure to obtain pure allyl ethyl carbonate.

# Palladium-Catalyzed Allylic Alkylation (Tsuji-Trost Reaction)

Allyl ethyl carbonate is an effective substrate in palladium-catalyzed allylic alkylation reactions, also known as the Tsuji-Trost reaction.[6][7][8] This reaction forms a carbon-carbon bond by reacting a nucleophile with an allylic substrate in the presence of a palladium catalyst.

#### Reaction Scheme:





Caption: Tsuji-Trost Reaction Workflow.

#### Materials:

- Allyl ethyl carbonate
- Nucleophile (e.g., diethyl malonate)
- Palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0))
- Base (e.g., sodium hydride)
- Anhydrous tetrahydrofuran (THF)
- Standard laboratory glassware for inert atmosphere reactions

#### Procedure:



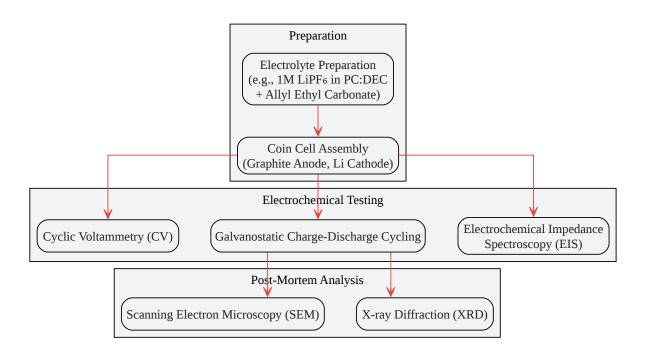
- In a flame-dried, two-necked round-bottom flask under a nitrogen atmosphere, dissolve the nucleophile (e.g., diethyl malonate) in anhydrous THF.
- Add a base (e.g., sodium hydride) portion-wise at 0°C to generate the enolate.
- Stir the mixture at room temperature for 30 minutes.
- In a separate flask, dissolve the palladium catalyst in anhydrous THF.
- Add the catalyst solution to the enolate solution.
- Add allyl ethyl carbonate to the reaction mixture.
- Heat the reaction mixture to reflux and monitor its progress by TLC.
- After the reaction is complete, cool the mixture to room temperature and quench with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

# Electrochemical Testing as a Lithium-Ion Battery Electrolyte Additive

Allyl ethyl carbonate has been investigated as an electrolyte additive to improve the performance of lithium-ion batteries. It is believed to form a stable solid electrolyte interphase (SEI) on the graphite anode, suppressing the co-intercalation of propylene carbonate (PC) and inhibiting electrolyte decomposition.

**Experimental Workflow:** 





Caption: Battery Electrolyte Testing Workflow.

#### Procedure:

- Electrolyte Preparation: Prepare the baseline electrolyte, for example, 1.0 M LiPF<sub>6</sub> in a
  mixture of propylene carbonate (PC) and diethyl carbonate (DEC) (e.g., 3:2 by volume).
   Prepare the test electrolyte by adding a specific weight percentage (e.g., 2 wt%) of allyl ethyl
  carbonate to the baseline electrolyte.
- Cell Assembly: Assemble coin-type cells (e.g., 2032-type) in an argon-filled glovebox. Use a
  graphite electrode as the working electrode and a lithium metal foil as the counter and
  reference electrode, separated by a microporous membrane.



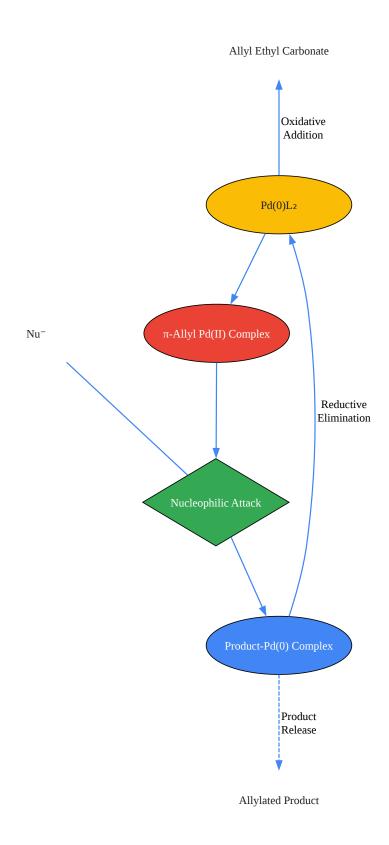
- Cyclic Voltammetry (CV): Perform CV measurements to determine the reduction potential of allyl ethyl carbonate. A typical scan range would be from 3.0 V to 0.0 V vs. Li/Li<sup>+</sup> at a slow scan rate (e.g., 0.1 mV/s).
- Galvanostatic Cycling: Conduct charge-discharge cycling tests at a constant current density (e.g., C/10 rate) between defined voltage limits (e.g., 0.01 V and 1.5 V vs. Li/Li+) to evaluate the reversible capacity, coulombic efficiency, and cycle life of the cells with and without the additive.
- Post-mortem Analysis: After cycling, disassemble the cells in the glovebox. Characterize the surface morphology and structure of the graphite electrodes using techniques like Scanning Electron Microscopy (SEM) and X-ray Diffraction (XRD) to investigate the properties of the SEI layer formed.

# **Chemical Reactivity and Applications Palladium-Catalyzed Reactions**

As detailed in the experimental protocol, allyl ethyl carbonate is a valuable reagent in palladium-catalyzed allylic alkylation (Tsuji-Trost reaction). The mechanism involves the oxidative addition of the Pd(0) catalyst to the allyl carbonate, forming a  $\pi$ -allylpalladium complex. This is followed by the nucleophilic attack on the allyl group and subsequent reductive elimination to yield the product and regenerate the Pd(0) catalyst.[6][7]

Catalytic Cycle of the Tsuji-Trost Reaction:





Caption: Tsuji-Trost Catalytic Cycle.

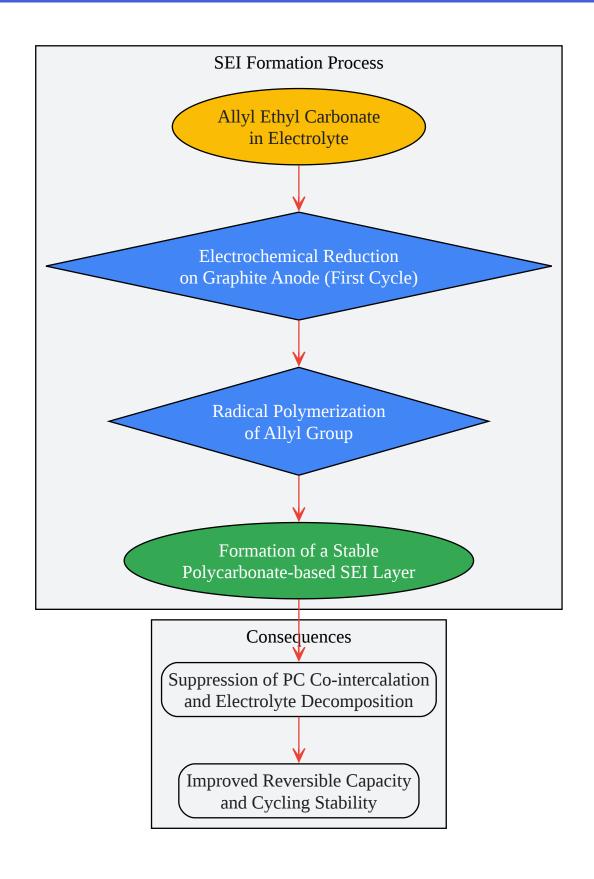


### **Lithium-Ion Battery Electrolyte Additive**

The addition of allyl ethyl carbonate to propylene carbonate-based electrolytes can significantly improve the performance of graphite anodes in lithium-ion batteries. It is proposed that allyl ethyl carbonate is electrochemically reduced on the graphite surface at a potential higher than that of PC. This initial reduction leads to the formation of a stable and effective SEI layer. This SEI layer prevents the exfoliation of the graphite structure caused by PC co-intercalation and suppresses further electrolyte decomposition, leading to higher reversible capacity and improved cycling stability.

Proposed SEI Formation Mechanism:





Caption: SEI Formation with Allyl Ethyl Carbonate.



### **Safety Information**

Allyl ethyl carbonate is a flammable liquid and vapor. It is also reported to cause skin and eye irritation. Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

### Conclusion

Allyl ethyl carbonate is a valuable and versatile chemical compound with established applications in organic synthesis and emerging potential in energy storage technologies. Its utility in palladium-catalyzed reactions allows for the efficient formation of carbon-carbon bonds, a cornerstone of modern synthetic chemistry. Furthermore, its role as an electrolyte additive highlights its potential to address key challenges in the development of high-performance lithium-ion batteries. This guide provides a foundational understanding of its properties and applications, intended to facilitate further research and development in these and other areas. As with any chemical reagent, a thorough understanding of its properties and safe handling procedures is paramount for its effective and responsible use in the laboratory.

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